

Unraveling the Solubility Profile of Bis(2-carboxyethyl) disulfide: A Technical Guide

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Compound of Interest		
Compound Name:	Dithiodipropionic acid	
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Introduction

Bis(2-carboxyethyl) disulfide, also known as 3,3'-dithiodipropionic acid, is a symmetrical disulfide compound with carboxylic acid functionalities. Its structure lends itself to a variety of applications, including in the fields of self-assembled monolayers, nanotechnology, and as a linker in drug delivery systems. A thorough understanding of its solubility characteristics in different solvent systems is paramount for its effective utilization in research and development. This technical guide provides a comprehensive overview of the available solubility data for bis(2-carboxyethyl) disulfide, outlines a general experimental protocol for solubility determination, and presents a visual workflow for this process.

Solubility Data of Bis(2-carboxyethyl) disulfide

The available solubility data for bis(2-carboxyethyl) disulfide is largely qualitative, with some conflicting reports regarding its aqueous solubility. The following table summarizes the existing data from various chemical suppliers and databases. It is critical to note the absence of peer-reviewed studies providing quantitative solubility data across a range of temperatures.



Solvent	Туре	Solubility Description	Quantitative Value (if available)	Source(s)
Water	Protic	Practically Insoluble	-	[1][2]
Water	Protic	Miscible	-	[3]
Water	Protic	-	0.64 M	[4]
Methanol	Protic	Soluble	-	[4]
Ethanol	Protic	Soluble	-	[2]
N,N- Dimethylformami de (DMF)	Aprotic	Very Soluble	-	[4]
Dimethyl sulfoxide (DMSO)	Aprotic	Sparingly Soluble	-	[1]
Glacial Acetic Acid	Protic	Sparingly Soluble	-	[4]
Ethyl Acetate	Aprotic	Soluble	-	[2]
Benzene	Aprotic	Soluble	-	[2]
Chloroform	Aprotic	Very Slightly Soluble	-	[4]

Note: The conflicting reports on water solubility highlight the need for standardized, quantitative experimental determination. The single quantitative value of 0.64 M for water solubility is provided by a chemical supplier and should be treated with caution in the absence of independent verification from peer-reviewed literature.

Experimental Protocol for Solubility Determination

While specific experimental protocols for bis(2-carboxyethyl) disulfide are not readily available in the literature, a general and robust method for determining the solubility of a solid organic



compound, such as the isothermal equilibrium method, can be employed.

Objective: To determine the equilibrium solubility of bis(2-carboxyethyl) disulfide in a given solvent at a specific temperature.

Materials:

- Bis(2-carboxyethyl) disulfide (high purity)
- Selected solvent (analytical grade)
- Thermostatically controlled shaker or incubator
- Calibrated thermometer
- Analytical balance
- Vials with airtight seals
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrumentation for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer, or titration apparatus)

Procedure:

- · Preparation of Saturated Solution:
 - Add an excess amount of bis(2-carboxyethyl) disulfide to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a thermostatically controlled shaker set to the desired temperature.
 - Agitate the mixture for a sufficient period to reach equilibrium. A preliminary time-course study can determine the optimal equilibration time (e.g., 24-72 hours).
- Sample Withdrawal and Filtration:



- Once equilibrium is reached, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) syringe.
- Immediately filter the solution through a syringe filter (e.g., 0.22 μm PTFE or other compatible material) into a clean, pre-weighed vial. This step is critical to remove all undissolved solid particles.

Quantification:

- Determine the concentration of bis(2-carboxyethyl) disulfide in the filtered solution using a validated analytical method.
 - HPLC-UV: Develop a method to separate and quantify the compound. Prepare a calibration curve using standard solutions of known concentrations.
 - UV-Vis Spectrophotometry: If the compound has a suitable chromophore, a calibration curve can be generated to determine concentration based on absorbance at a specific wavelength.
 - Gravimetric Analysis: Evaporate the solvent from a known volume of the filtered solution and weigh the remaining solid. This method is suitable for non-volatile solutes and solvents.
 - Titration: As bis(2-carboxyethyl) disulfide is an acid, its concentration in the saturated solution can be determined by titration with a standardized base.

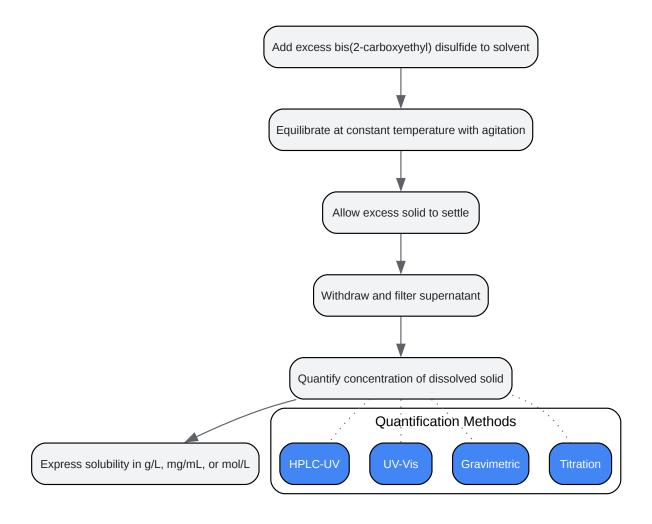
Data Reporting:

- Express the solubility in appropriate units, such as grams per liter (g/L), milligrams per milliliter (mg/mL), or moles per liter (mol/L).
- Repeat the experiment at different temperatures to determine the temperature dependence of solubility.



Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of bis(2-carboxyethyl) disulfide.



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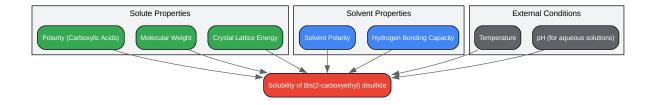
Caption: Workflow for solubility determination.

Signaling Pathways and Logical Relationships

In the context of solubility, there are no biological signaling pathways to depict. However, a logical diagram can represent the factors influencing the solubility of a compound like bis(2-



carboxyethyl) disulfide.



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Caption: Factors influencing solubility.

This guide serves as a foundational resource for professionals working with bis(2-carboxyethyl) disulfide. The clear need for further quantitative, peer-reviewed solubility studies presents an opportunity for future research to fill this critical data gap.

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